

Decoding Immunoassay Specificity: A Comparative Guide to 15d-PGJ2 Antibody Cross-Reactivity

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Compound of Interest

Compound Name:	15-Deoxy-delta-12,14-prostaglandin J2
CAS No.:	87893-55-8
Cat. No.:	B1663695

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For researchers, scientists, and drug development professionals, the accurate quantification of 15-deoxy- $\Delta^{12,14}$ -prostaglandin J2 (15d-PGJ2) is critical for understanding its diverse roles in inflammation, cancer, and metabolic diseases. However, the structural similarity among prostaglandins presents a significant challenge for immunoassay specificity. This guide provides an objective comparison of antibody cross-reactivity in commercially available 15d-PGJ2 immunoassays, supported by experimental data and detailed protocols to aid in the selection of the most appropriate assay for your research needs.

Performance Comparison of Anti-15d-PGJ2 Antibodies

The cross-reactivity of an antibody is a crucial performance metric, indicating its ability to distinguish the target analyte from structurally related molecules. The following tables summarize the quantitative cross-reactivity data from commercially available anti-15d-PGJ2 antibodies and ELISA kits. It is important to note that many manufacturers state that their kits

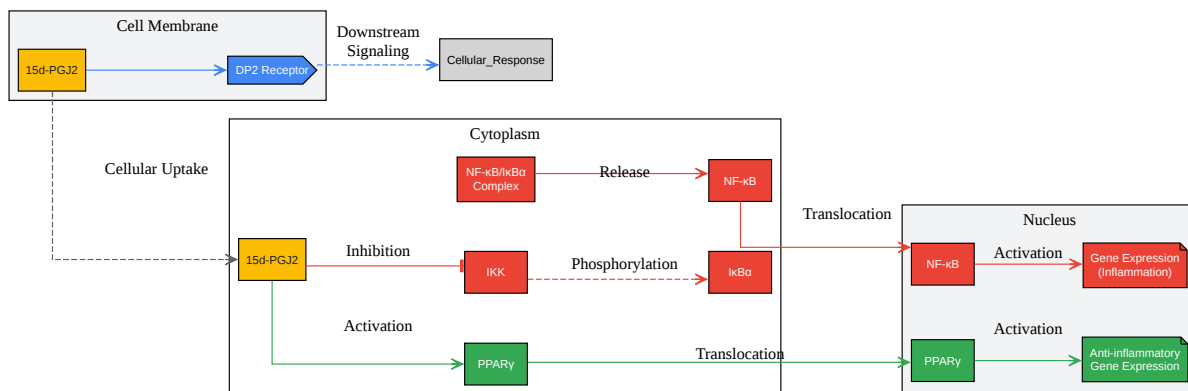
have "no significant cross-reactivity" but do not provide specific quantitative data. The data presented here is based on available information from product datasheets.

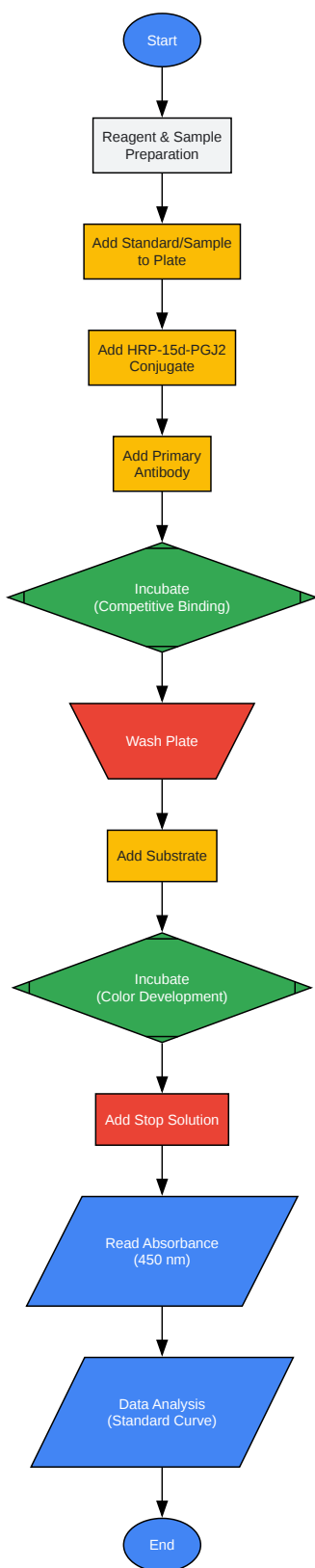
Kit/Antibody (Manufacturer)	Compound	Cross-Reactivity (%)
Anti-15d-PGJ2 Antibody (ABIN479909)	15-deoxy- $\Delta^{12,14}$ -PGJ2	100
PGJ2	10.0	
PGD2	5.40	
Δ^{12} -PGJ2	2.65	
9 α ,11 β -PGF2 α	1.25	
5(S)-HETE	< 0.01	
12(S)-HETE	< 0.01	
15(S)-HETE	< 0.01	
Arachidonic Acid	< 0.01	
PGE1	< 0.01	
PGE2	< 0.01	
PGF2 α	< 0.01	
TXB2	< 0.01	
15-deoxy-delta12,14-PGJ2 ELISA Kit (Abcam, ab133031)	15-deoxy- $\Delta^{12,14}$ -PGJ2	100
PGJ2	49.2	
Δ^{12} -PGJ2	18.5	
PGD2	1.8	
PGA2	0.2	
PGE2	< 0.1	
PGF2 α	< 0.1	

Note: The lack of standardized reporting for cross-reactivity across all manufacturers presents a challenge for direct, comprehensive comparisons. Researchers are encouraged to contact manufacturers for more detailed information if it is not readily available on the datasheet.

Key Signaling Pathways of 15d-PGJ2

15d-PGJ2 exerts its biological effects through multiple signaling pathways. Understanding these pathways is crucial for interpreting experimental results. The primary mechanisms include activation of the peroxisome proliferator-activated receptor-gamma (PPAR γ), inhibition of the nuclear factor-kappa B (NF- κ B) pathway, and interaction with the prostaglandin D2 receptor 2 (DP2).





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